

Personal protective equipment for handling 2,3-Difluoroaniline

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Compound of Interest

Compound Name: 2,3-Difluoroaniline

Cat. No.: B047769

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Essential Safety and Handling Guide for 2,3-Difluoroaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,3-Difluoroaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Chemical Identifier and Physical Properties

Property	Value
CAS Number	4519-40-8
Molecular Formula	C ₆ H ₅ F ₂ N
Molecular Weight	129.11 g/mol [1]
Appearance	Colorless to brown clear liquid[2]
Boiling Point	69 °C at 12 mmHg[2]
Density	1.274 g/mL at 25 °C
Flash Point	71 °C (159.8 °F) - closed cup
Solubility	Limited solubility in water, soluble in organic solvents.[3]
Storage Temperature	2 - 8 °C[2]

Hazard Identification and Personal Protective Equipment (PPE)

2,3-Difluoroaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation.[1]

Hazard	GHS Classification	Recommended PPE
Acute Toxicity, Oral	Category 4	Do not eat, drink or smoke when using this product.[4]
Acute Toxicity, Dermal	Category 4	Wear protective gloves and clothing.[5]
Acute Toxicity, Inhalation	Category 4	Use only outdoors or in a well-ventilated area.[4] Wear a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded.[5][6]
Skin Corrosion/Irritation	Category 2	Wear protective gloves and clothing to prevent skin exposure.[5][6]
Serious Eye Damage/Irritation	Category 2A	Wear appropriate protective eyeglasses or chemical safety goggles.[5][6]
Combustible Liquid	Category 4	Keep away from heat, sparks, and open flames.[5]

Mandatory Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, consider a chemical-resistant apron or suit.[5]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[7] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5]

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as acids, strong bases, and oxidizing agents.[\[5\]](#)[\[7\]](#)
- Keep the container tightly closed and store at the recommended temperature of 2-8°C.[\[2\]](#)
- Store in a locked cabinet or other secure location.[\[4\]](#)

Handling and Use:

- All handling of **2,3-Difluoroaniline** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[7\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Avoid breathing vapors or mist.[\[8\]](#)
- Prevent contact with skin and eyes.[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[8\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[9\]](#)

Disposal Plan:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Collect waste in a designated, properly labeled, and sealed container.
- Do not dispose of down the drain or in the general trash.[\[8\]](#)

- Contaminated materials (e.g., gloves, absorbent pads) should be treated as hazardous waste.
- Consider using a licensed professional waste disposal service.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, contain the material with an inert absorbent material (e.g., sand, vermiculite).[8]
- Personal Protection: Wear appropriate PPE, including respiratory protection, before attempting cleanup.[8]
- Cleanup: Carefully collect the absorbed material into a sealed container for hazardous waste disposal.[7]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Report: Report the spill to the appropriate safety personnel.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]

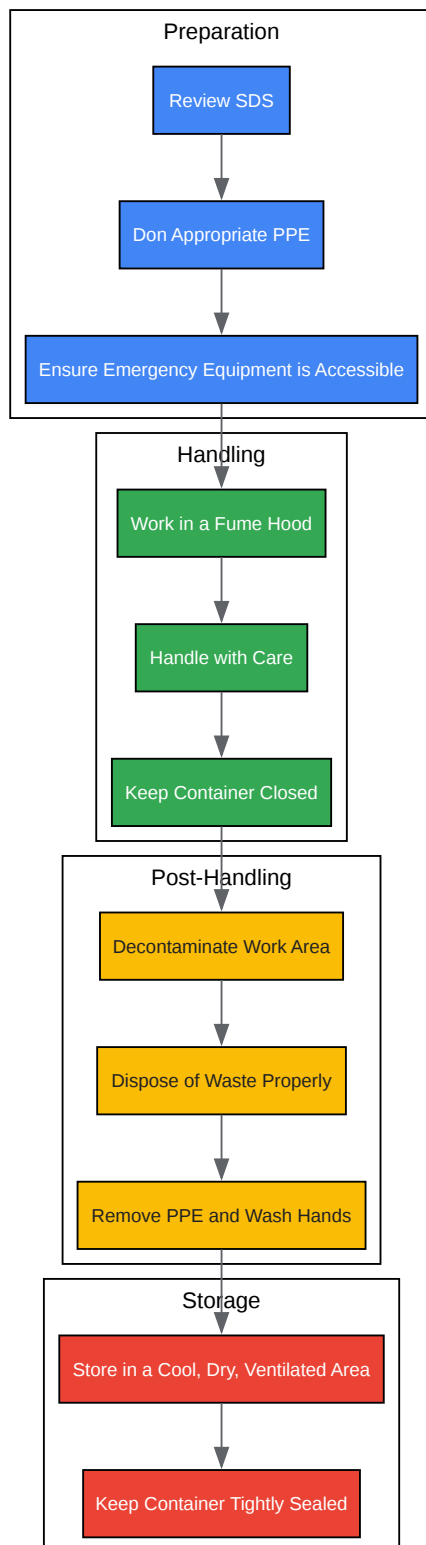
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

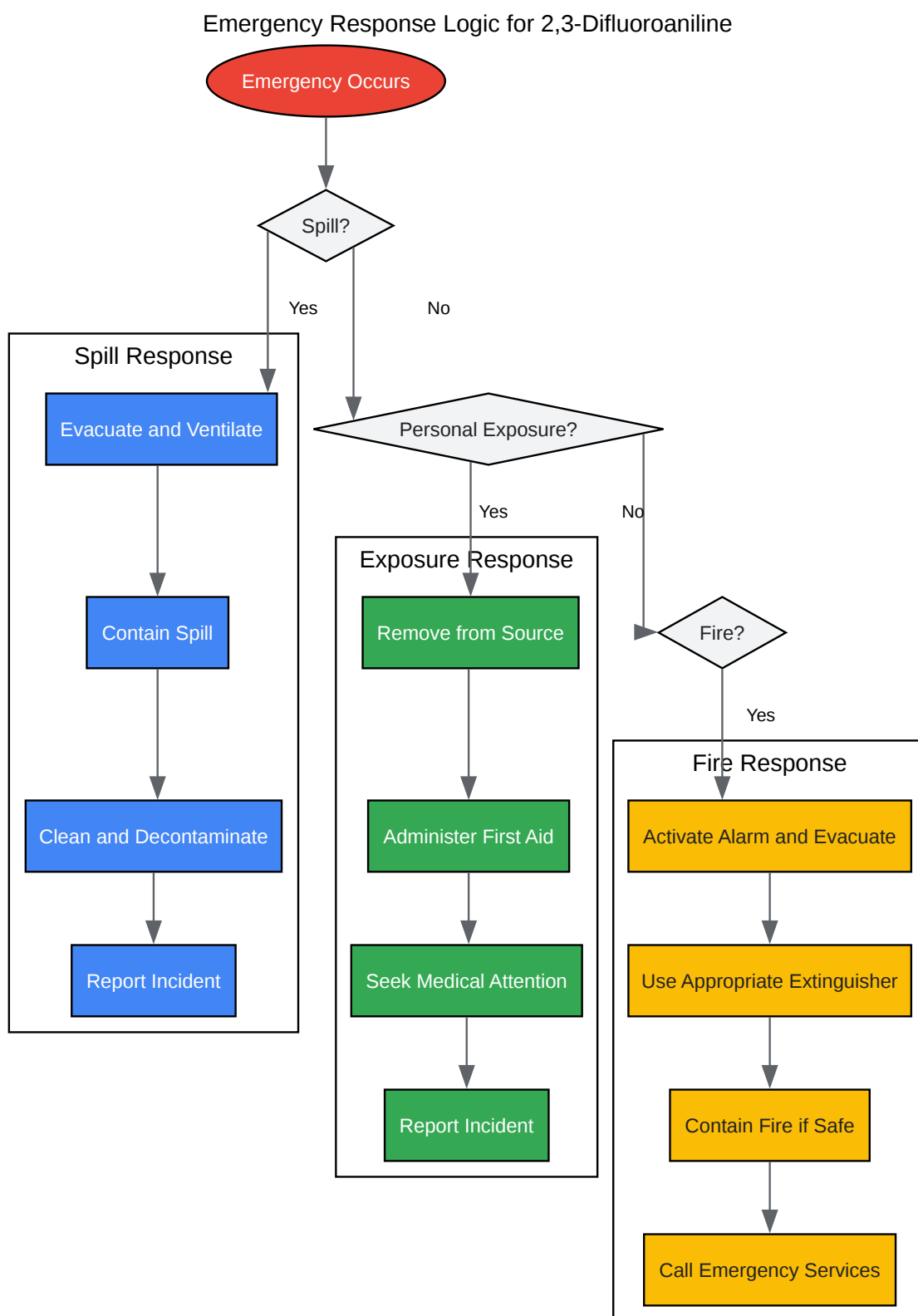
Firefighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[4]
- Hazards: The container may explode when heated.[7] Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[5]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Visual Workflow and Logic Diagrams

Safe Handling Workflow for 2,3-Difluoroaniline

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2,3-Difluoroaniline**.



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Caption: Decision logic for emergency response to incidents involving **2,3-Difluoroaniline**.

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